

K882: A Technical Guide to its Kinase Selectivity Profile

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Compound of Interest

Compound Name: K882

Cat. No.: B15610402

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Introduction

K882 is a quinazoline-based stilbene derivative identified as a potent inhibitor of Src kinase.[1] [2] It has demonstrated anti-tumor activity, particularly against non-small cell lung cancer (NSCLC), by impeding key cellular processes such as proliferation, migration, and invasion, and by inducing apoptosis.[1][2] Mechanistically, **K882** binds to the ATP-binding hydrophobic pocket of Src, thereby inhibiting its kinase activity and modulating downstream signaling pathways crucial for cancer progression.[1] This technical guide provides a detailed overview of the kinase selectivity profile of **K882**, based on currently available data, outlines relevant experimental methodologies, and visualizes its impact on cellular signaling.

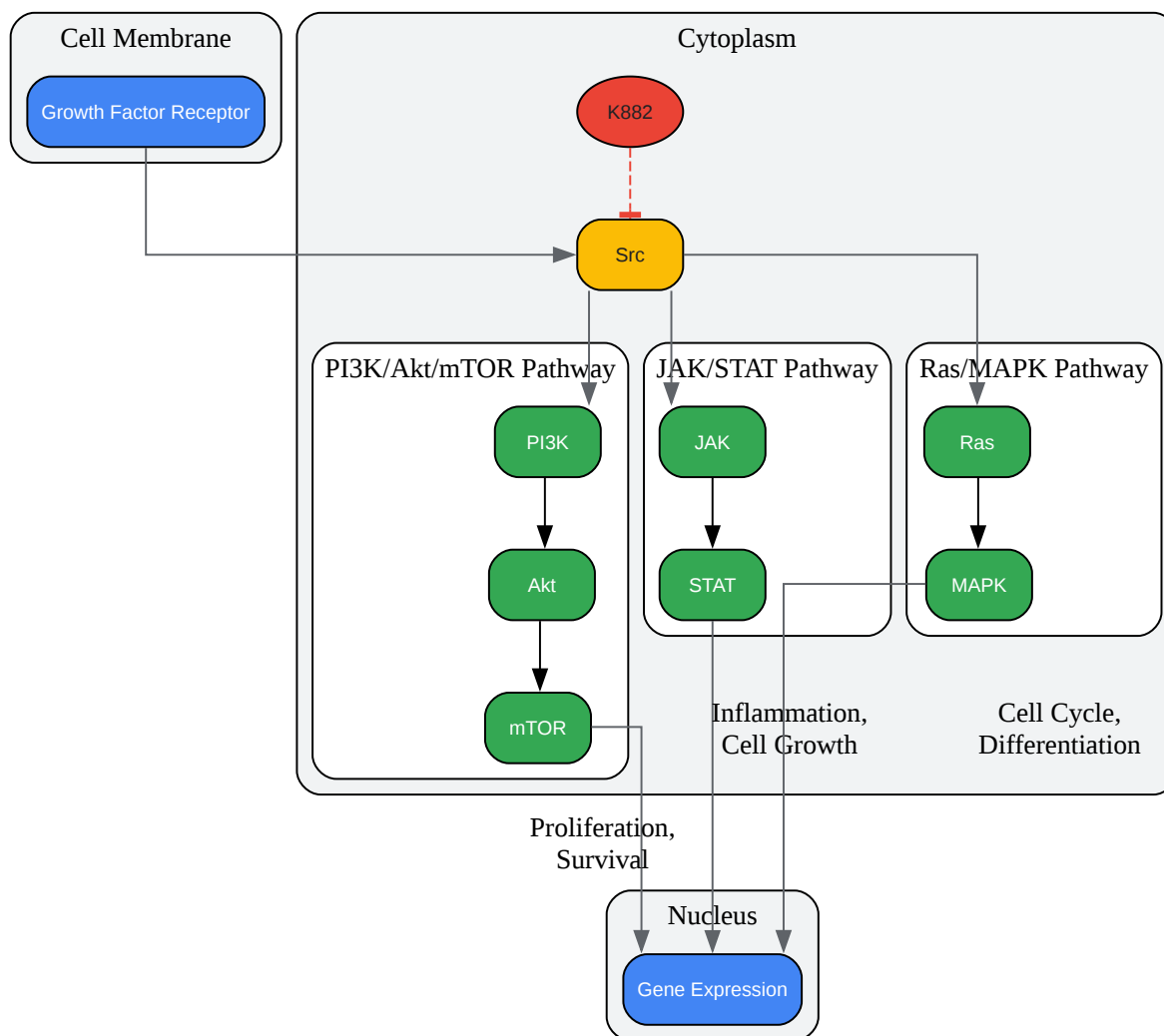
Data Presentation: Kinase Interaction Profile of K882

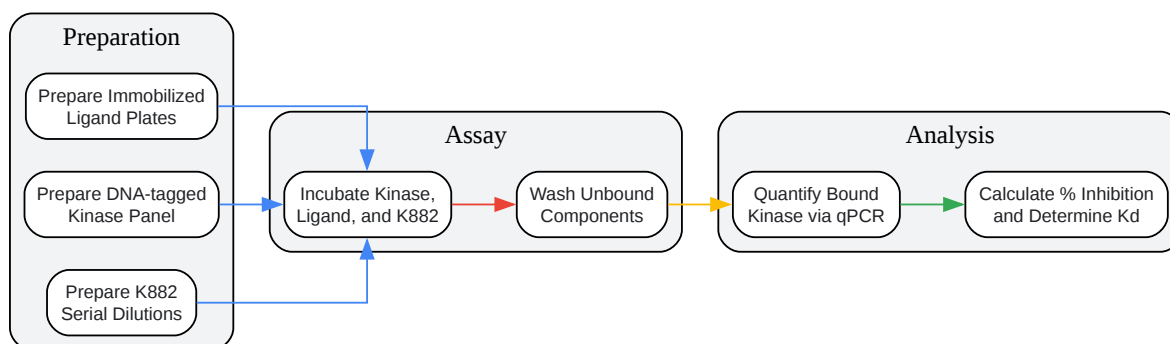
While a comprehensive screening of **K882** against a broad kinase panel is not publicly available, its primary target has been identified and characterized. The following table summarizes the known quantitative interaction data for **K882**.

Kinase	Method	Value	Notes
Src	Dissociation Constant (Kd)	0.315 μ M	Direct binding to the ATP-binding pocket.

Signaling Pathway Analysis

K882 exerts its anti-tumor effects by inhibiting Src, which in turn blocks the activation of several critical downstream signaling pathways. These include the JAK/STAT, PI3K/Akt/mTOR, and Ras/MAPK pathways, all of which are pivotal in regulating cell growth, proliferation, and survival.^{[1][2]}





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References

- 1. Identification of a novel Src inhibitor K882 derived from quinazoline-based stilbenes with anti-NSCLC effect - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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